

Troubleshooting poor dispersibility of ethylhexyl triazone in cosmetic bases

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Compound of Interest

Compound Name: Ethylhexyl triazone

Cat. No.: B125852

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Technical Support Center: Ethylhexyl Triazone Formulation

This technical support center provides troubleshooting guidance for researchers, scientists, and drug development professionals experiencing poor dispersibility of **ethylhexyl triazone** in cosmetic bases.

Frequently Asked Questions (FAQs)

Q1: What is **Ethylhexyl Triazone** and why is it difficult to disperse?

Ethylhexyl Triazone, also known as Uvinul T 150, is a highly effective and photostable UVB filter.^{[1][2]} It is an organic, oil-soluble, odorless, and colorless to pale yellow powder.^{[1][3]} Its crystalline nature at room temperature and low solubility in many common cosmetic oils can lead to challenges in achieving a uniform dispersion, potentially resulting in recrystallization and reduced efficacy of the final product.^{[4][5]}

Q2: In which solvents is **Ethylhexyl Triazone** soluble?

Ethylhexyl Triazone is insoluble in water but soluble in various organic solvents and cosmetic oils.^{[1][2]} Emollients and other liquid UV filters are often used to dissolve it. Its solubility is particularly good in esters and alcohols.^[4] For specific solubility data, refer to the table in the "Data & Protocols" section.

Q3: What is the maximum permitted concentration of **Ethylhexyl Triazone** in cosmetic products?

The maximum permitted concentration for **Ethylhexyl Triazone** is typically up to 5% worldwide, with the notable exceptions of the United States and Canada where it is not an approved UV filter.^[2]

Q4: Can heating improve the dispersibility of **Ethylhexyl Triazone**?

Yes, heating can significantly aid in the dissolution of **Ethylhexyl Triazone**. It is recommended to mix it in the oil phase and heat it to around 80°C to help it melt and dissolve completely.^[6] However, prolonged exposure to high temperatures should be avoided.

Q5: Are there any known incompatibilities with other cosmetic ingredients?

Ethylhexyl Triazone is generally compatible with a wide range of other UV filters and cosmetic ingredients.^[7] In fact, combining it with other UV filters is a common strategy to achieve broad-spectrum protection and improve its solubility.^[7]

Troubleshooting Guide

This guide addresses specific issues you may encounter during the formulation process.

Problem 1: **Ethylhexyl Triazone** is not dissolving in the oil phase.

- Question: Have you selected an appropriate solvent?
 - Answer: **Ethylhexyl Triazone** has limited solubility in some common oils. Consider using high-polarity esters or other liquid UV filters as solvents. Refer to the solubility data table below for effective solvents. A combination of emollients can also be used to dissolve crystalline UV filters.
- Question: Are you using a sufficient amount of solvent?
 - Answer: Ensure the concentration of **Ethylhexyl Triazone** does not exceed its solubility limit in the chosen solvent system at the intended processing temperature.
- Question: Have you applied heat?

- Answer: Gently heat the oil phase containing **Ethylhexyl Triazone** to approximately 80°C with continuous stirring.[\[6\]](#) This will facilitate the melting and dissolution of the powder.

Problem 2: The final formulation shows signs of recrystallization over time.

- Question: Was the **Ethylhexyl Triazone** fully dissolved during the formulation process?
 - Answer: Incomplete dissolution is a primary cause of recrystallization. Ensure that the powder is completely solubilized in the oil phase before emulsification. This can be visually confirmed by the absence of any solid particles.
- Question: Is the concentration of **Ethylhexyl Triazone** too high for the chosen solvent system?
 - Answer: If the concentration is close to the saturation point at room temperature, small temperature fluctuations can trigger recrystallization. Consider reducing the concentration or adding a co-solvent to improve its solubility in the final formulation.
- Question: Have you considered using solubility enhancers?
 - Answer: Certain ingredients can act as solubility enhancers and prevent recrystallization. Patented solutions suggest using a combination of an ester of a fatty acid and dextrin with a mixture of branched and linear saturated C15-C19 alkanes, or a combination of di-C12-13 alkyl malate, diethylhexyl 2,6-naphthalate, and salicylate derivatives.[\[4\]](#)[\[5\]](#)

Problem 3: The final product has a gritty texture.

- Question: What was the particle size of the **Ethylhexyl Triazone** raw material?
 - Answer: While **Ethylhexyl Triazone** should be fully dissolved, starting with a micronized grade can sometimes facilitate faster dissolution. However, the ultimate goal is complete solubilization, not dispersion of solid particles.
- Question: Was the mixture properly homogenized?
 - Answer: After dissolving the **Ethylhexyl Triazone** in the oil phase, ensure proper homogenization when creating the emulsion. This will help to create a stable and uniform

product.

Data & Protocols

Quantitative Data: Solubility of Ethylhexyl Triazone

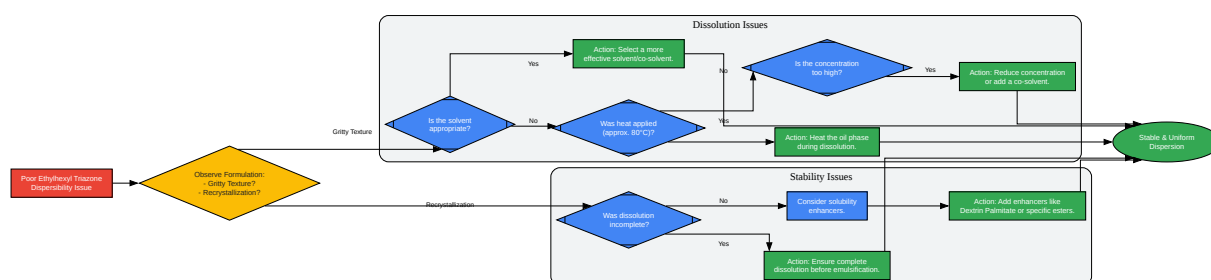
Solvent	Solubility (% w/w)	Reference
Ethylhexyl Methoxycinnamate (OMC)	up to 14%	[6]
PPG-3 Myristyl Ether	up to 13%	[6]
Caprylic/Capric Triglyceride (Fractionated Coconut Oil)	up to 6.2%	[6]
Dimethyl Sulfoxide (DMSO) / Corn Oil (10:90)	≥ 2.5 mg/mL	[8]
Acetone	Freely soluble	[7]
Ethanol	Soluble (0.5% w/v)	[7]

Experimental Protocol: Incorporation of Ethylhexyl Triazone into an Oil-in-Water (O/W) Sunscreen Emulsion

- Oil Phase Preparation:
 - Combine the selected oil-soluble ingredients, including emollients, liquid UV filters (if any), and **Ethylhexyl Triazone**, in a suitable vessel.
 - Begin stirring the oil phase and gradually heat to 80°C.
 - Continue stirring at 80°C until the **Ethylhexyl Triazone** is completely dissolved and the oil phase is clear and uniform.
- Aqueous Phase Preparation:
 - In a separate vessel, combine the water-soluble ingredients, such as humectants, thickeners, and preservatives.

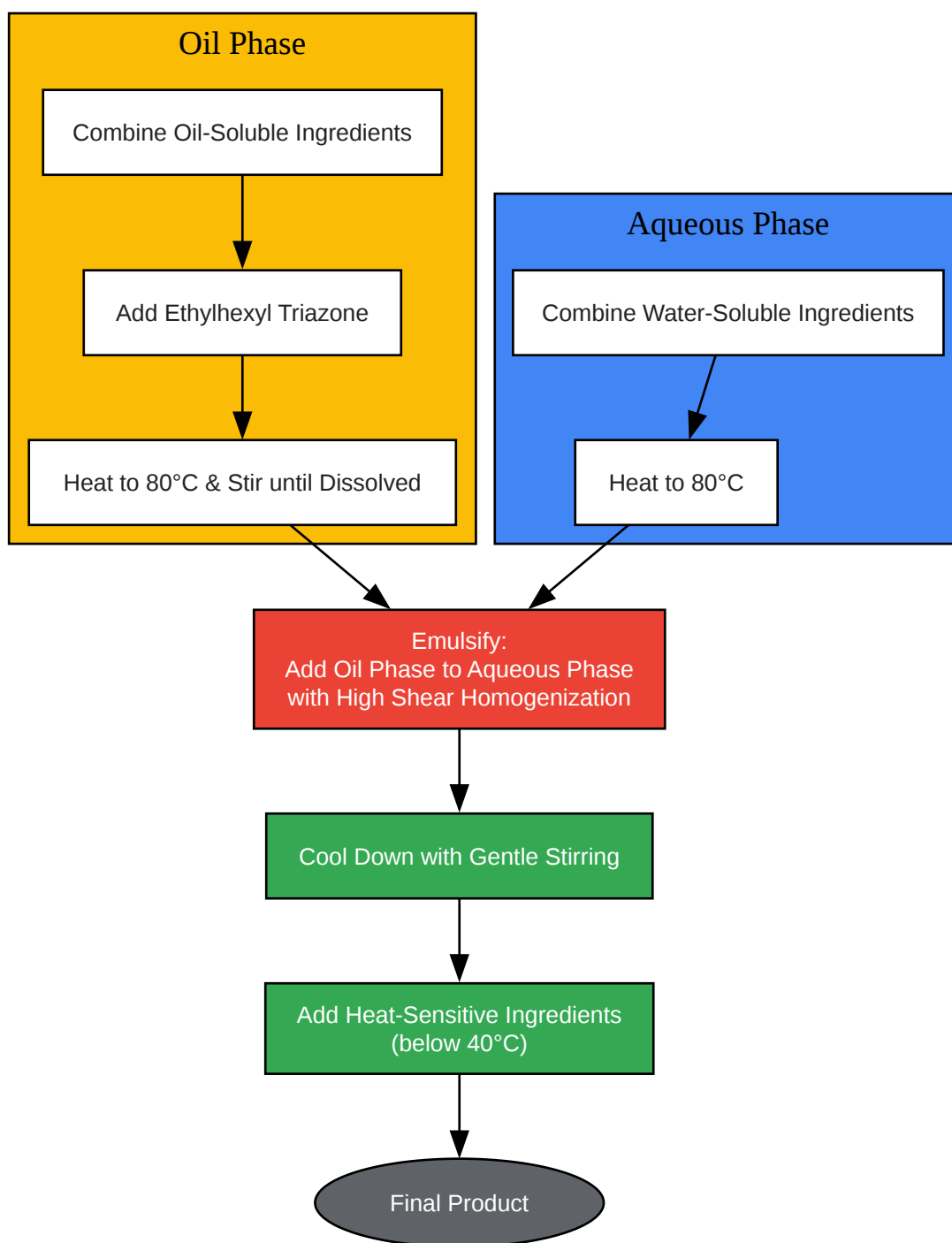
- Heat the aqueous phase to 80°C while stirring.
- Emulsification:
 - Slowly add the oil phase to the aqueous phase while homogenizing at high shear.
 - Continue homogenization for a sufficient time to form a stable emulsion with a uniform droplet size.
- Cooling and Final Additions:
 - Begin cooling the emulsion while stirring gently.
 - Once the temperature is below 40°C, add any temperature-sensitive ingredients, such as fragrances or active ingredients.
 - Adjust the pH if necessary.
 - Continue gentle stirring until the emulsion reaches room temperature.

Visualizations



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Caption: Troubleshooting workflow for poor dispersibility of **Ethylhexyl Triazone**.



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